

# Introduction: Unveiling a Versatile Halogenated Building Block

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## Compound of Interest

Compound Name: **3,6-Dibromo-2-chlorotoluene**

Cat. No.: **B3026504**

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**3,6-Dibromo-2-chlorotoluene** is a polysubstituted aromatic compound that serves as a highly functionalized and versatile intermediate in modern organic synthesis. Its specific arrangement of three halogen atoms—two bromine and one chlorine—on a toluene scaffold provides multiple, distinct reaction sites. This unique reactivity profile makes it a valuable precursor for creating complex molecular architectures, particularly in the fields of pharmaceutical development and materials science. The bromine atoms, being more reactive in typical cross-coupling reactions than the chlorine atom, allow for selective and sequential functionalization. This guide offers a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, providing researchers with the foundational knowledge to effectively integrate this compound into their discovery and development workflows.

## Core Chemical and Physical Properties

A precise understanding of the compound's fundamental properties is critical for its effective use in experimental design, from solvent selection to reaction condition optimization.

## Chemical Identity

The compound is unambiguously identified by several key metrics, ensuring clarity and precision in research and procurement.

Identifier	Value	Source
CAS Number	1000573-62-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> Cl	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	284.37 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	1,4-Dibromo-2-chloro-3-methylbenzene	<a href="#">[4]</a>
Common Names	3,6-Dibromo-2-chlorotoluene; 2-Chloro-3,6-dibromotoluene	<a href="#">[2]</a> <a href="#">[6]</a>
SMILES	C1C=C(C(C)C(=CC=C1Br)Br	<a href="#">[4]</a>
InChI	InChI=1S/C7H5Br2Cl/c1-4-5(8)2-3-6(9)7(4)10/h2-3H,1H3	<a href="#">[4]</a>

## Physicochemical Data

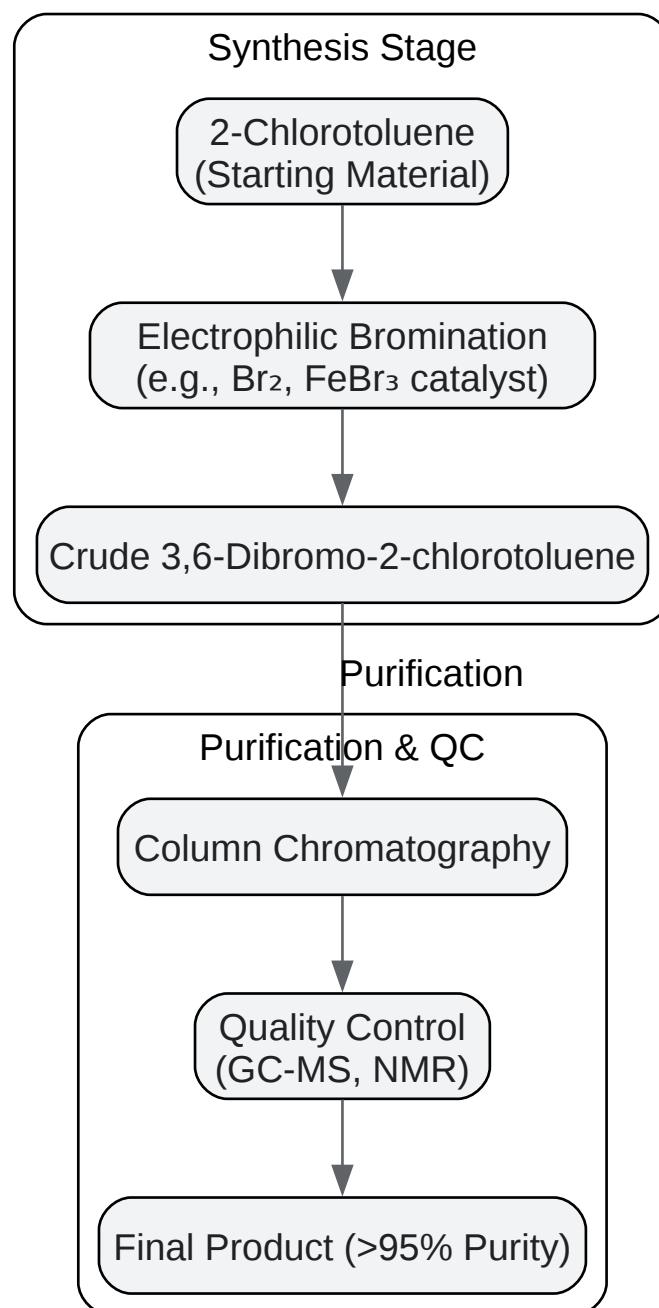
The physicochemical properties influence the compound's behavior in different environments, which is crucial for designing reaction setups and purification protocols. Note that many of these values are derived from computational QSAR modeling due to limited experimental data.

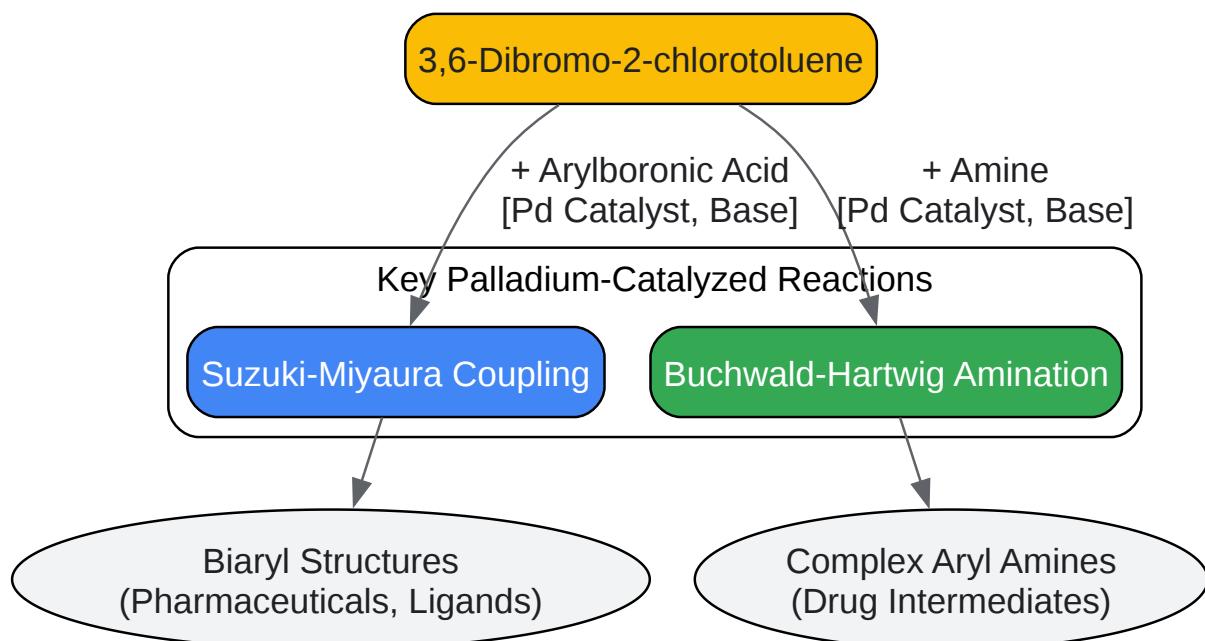
[\[4\]](#)

Property	Predicted Value	Significance in Research
Boiling Point	278.5 ± 35.0 °C	Defines distillation parameters for purification.
Density	1.895 ± 0.06 g/cm <sup>3</sup>	Useful for mass-to-volume calculations in reaction setup.
Partition Coefficient (XLogP3)	~4.7	Indicates high lipophilicity, suggesting good solubility in non-polar organic solvents. <a href="#">[4]</a>

## Synthesis, Purification, and Quality Control

Commercial availability of **3,6-Dibromo-2-chlorotoluene** is typically at 95% purity, with suppliers like Oakwood Chemicals and Fluorochem offering various quantities.<sup>[1][4]</sup> The industrial production workflow involves synthesis followed by rigorous purification and quality control to ensure batch-to-batch consistency.





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## References

- 1. [netascientific.com](http://netascientific.com) [netascientific.com]
- 2. [echemi.com](http://echemi.com) [echemi.com]
- 3. [echemi.com](http://echemi.com) [echemi.com]
- 4. 3,6-Dibromo-2-chlorotoluene (1000573-62-5) for sale [vulcanchem.com](http://vulcanchem.com)
- 5. [scbt.com](http://scbt.com) [scbt.com]
- 6. 1000573-62-5 | 2-Chloro-3,6-dibromotoluene - Aromsyn Co.,Ltd. [aromsyn.com](http://aromsyn.com)
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